

A Comparative Guide to the Function of ISG15 in Human vs. Mouse Models

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: SCR15

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A Note on Nomenclature: Initial searches for "**SCR15**" did not yield relevant results in the context of human or mouse signaling pathways. It is highly probable that this was a typographical error and the intended subject was Interferon-Stimulated Gene 15 (ISG15), a critical protein in the innate immune response with well-documented and significant functional divergences between human and mouse models. This guide will proceed under the assumption that the topic of interest is ISG15.

Interferon-stimulated gene 15 (ISG15) is a ubiquitin-like modifier that plays a pivotal role in the innate immune system. It is rapidly induced by type I interferons and functions both intracellularly, through a process called ISGylation, and extracellularly as a cytokine-like signaling molecule.^{[1][2][3]} While the ISG15 system is conserved across mammals, extensive research has revealed striking differences in its function and regulation between humans and mice, making direct extrapolation of findings from mouse models to human physiology a complex task.^{[4][5]}

Key Functional Differences: An Overview

The most profound difference lies in ISG15's role in antiviral immunity. In murine models, ISG15 and the process of ISGylation are predominantly antiviral.^{[5][6]} Mice deficient in *Isg15* or its conjugating enzyme *Ube1l* show increased susceptibility to a range of viruses, including

influenza and herpesviruses.[6][7] In stark contrast, humans deficient in ISG15 do not exhibit increased susceptibility to viral infections; in fact, their cells show enhanced antiviral resistance.[4][8] This paradoxical finding is a cornerstone of the human vs. mouse divergence in ISG15 function.

This species-specific antiviral role is largely attributed to the differential regulation of the Type I interferon (IFN-I) signaling pathway. In humans, intracellular ISG15 is a crucial negative regulator of the IFN-I response. It achieves this by binding to and stabilizing USP18, a protease that inhibits the IFN-I receptor.[2][5][9] The absence of ISG15 in human cells leads to the degradation of USP18, resulting in a prolonged and heightened IFN-I signaling state, which enhances viral resistance.[3][4] This ISG15-dependent stabilization of USP18 does not occur in mice, meaning mice can regulate their IFN response independently of ISG15.[5][8][9][10]

Quantitative Data Comparison

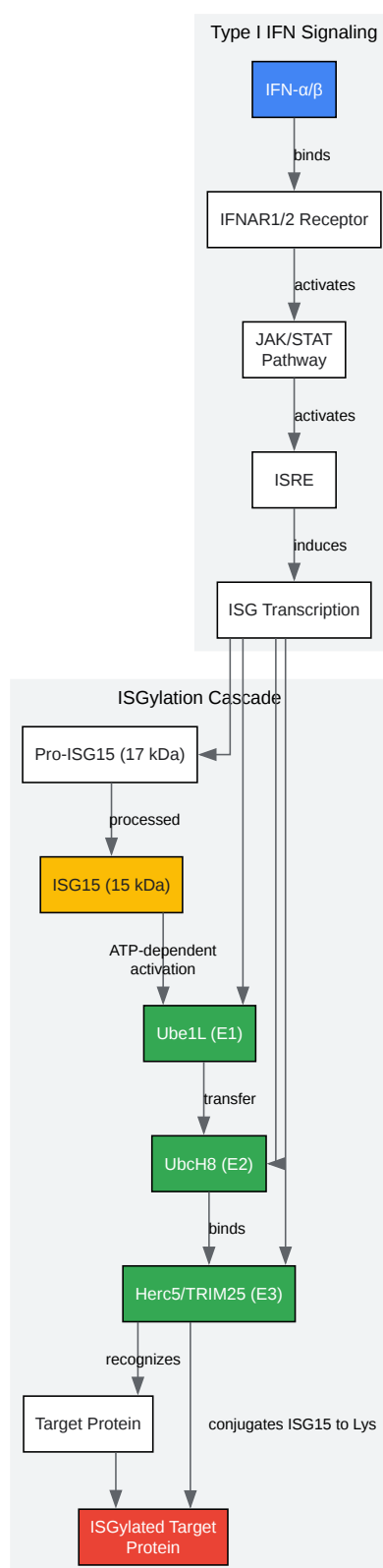
The functional differences between human and mouse ISG15 are rooted in their genetics, structure, and interactions.

Feature	Human ISG15	Mouse ISG15	References
Sequence Identity	N/A	~66% identity with human ISG15	[10]
Primary Antiviral Role	Proviral (deficiency leads to enhanced viral resistance)	Antiviral (deficiency leads to increased viral susceptibility)	[4] [5] [7]
Regulation of IFN-I Signaling	Negative regulator; stabilizes USP18 to dampen IFN-I signaling.	Does not stabilize Usp18; IFN-I regulation is ISG15-independent.	[5] [8] [9]
Extracellular Function	Secreted cytokine; induces IFN- γ from NK and T cells via LFA-1.	Secreted cytokine; induces IFN- γ from splenocytes via LFA-1.	[1] [2]
Structure (Multimerization)	Contains one key cysteine residue (Cys78) potentially involved in multimerization.	Contains two key cysteine residues (Cys76, Cys144) important for multimerization.	[1]
Effect of Deficiency on Mycobacterial Immunity	Impaired IFN- γ production in response to BCG vaccination, leading to severe disease.	Not a primary model for this specific human immunodeficiency.	[1] [2]

Signaling Pathways

Intracellular ISGylation Pathway

ISGylation is the covalent conjugation of ISG15 to target proteins. This process is analogous to ubiquitination and involves a three-step enzymatic cascade. The core enzymes (E1, E2, and E3) are themselves induced by type I interferons.[\[11\]](#) This pathway is broadly conserved between humans and mice. ISGylation can alter the function, stability, or localization of target proteins, which include both host and viral factors.[\[6\]](#)

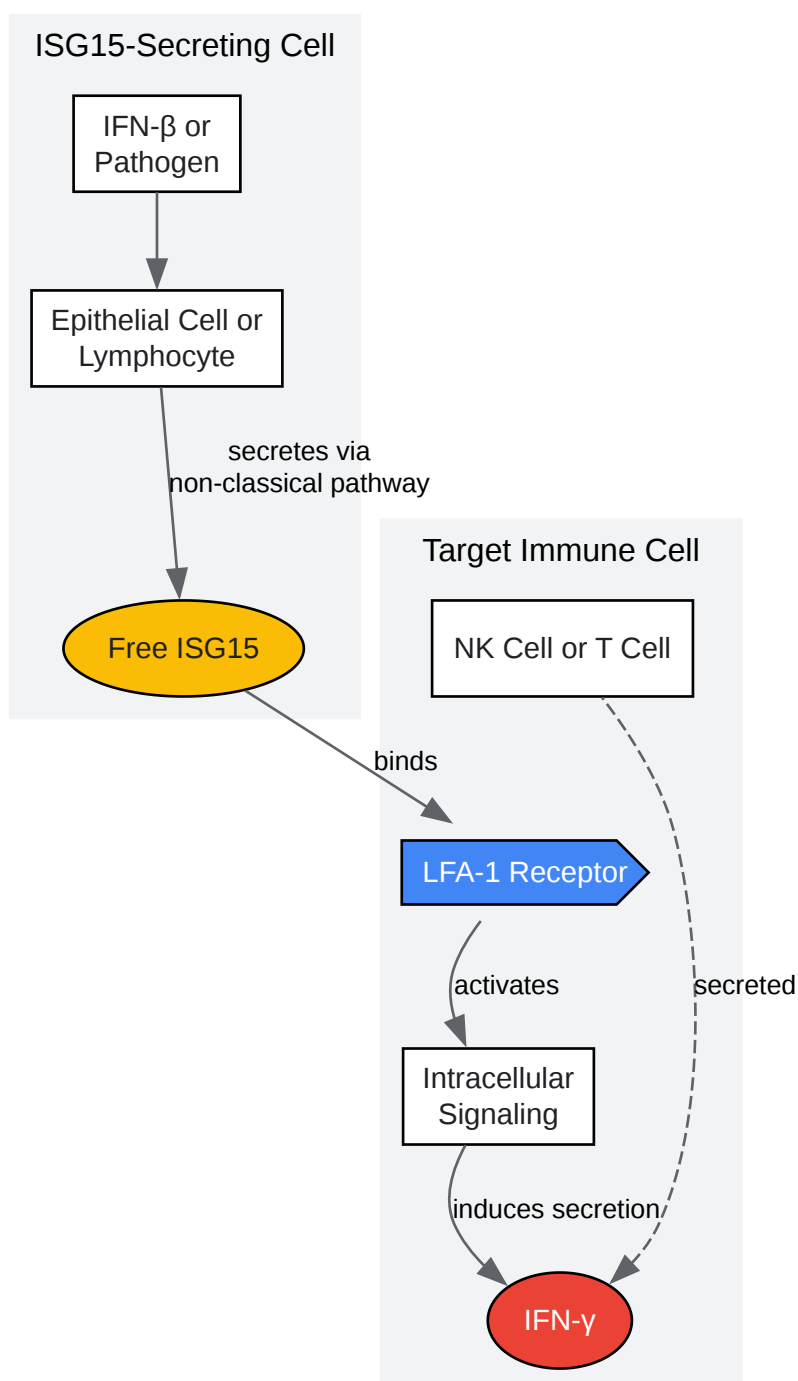


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Caption: The Intracellular ISGylation Pathway.

Extracellular ISG15 Signaling Pathway

Both human and mouse cells secrete free, unconjugated ISG15 in response to stimuli like IFN or pathogen exposure.^{[1][12]} Secreted ISG15 acts as a cytokine, primarily signaling through the Lymphocyte Function-Associated Antigen-1 (LFA-1) integrin receptor on the surface of immune cells like Natural Killer (NK) cells and T cells.^{[1][2]} This interaction stimulates the production and secretion of IFN- γ , a key cytokine for antiviral and antibacterial immunity.



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Caption: Extracellular ISG15 Signaling via the LFA-1 Receptor.

Experimental Protocols

Detection of Protein ISGylation by Western Blot

This protocol is used to detect the increase in ISG15 and its conjugation to target proteins following interferon stimulation.

Objective: To visualize free ISG15 and high-molecular-weight ISG15 conjugates in cell lysates.

Methodology:

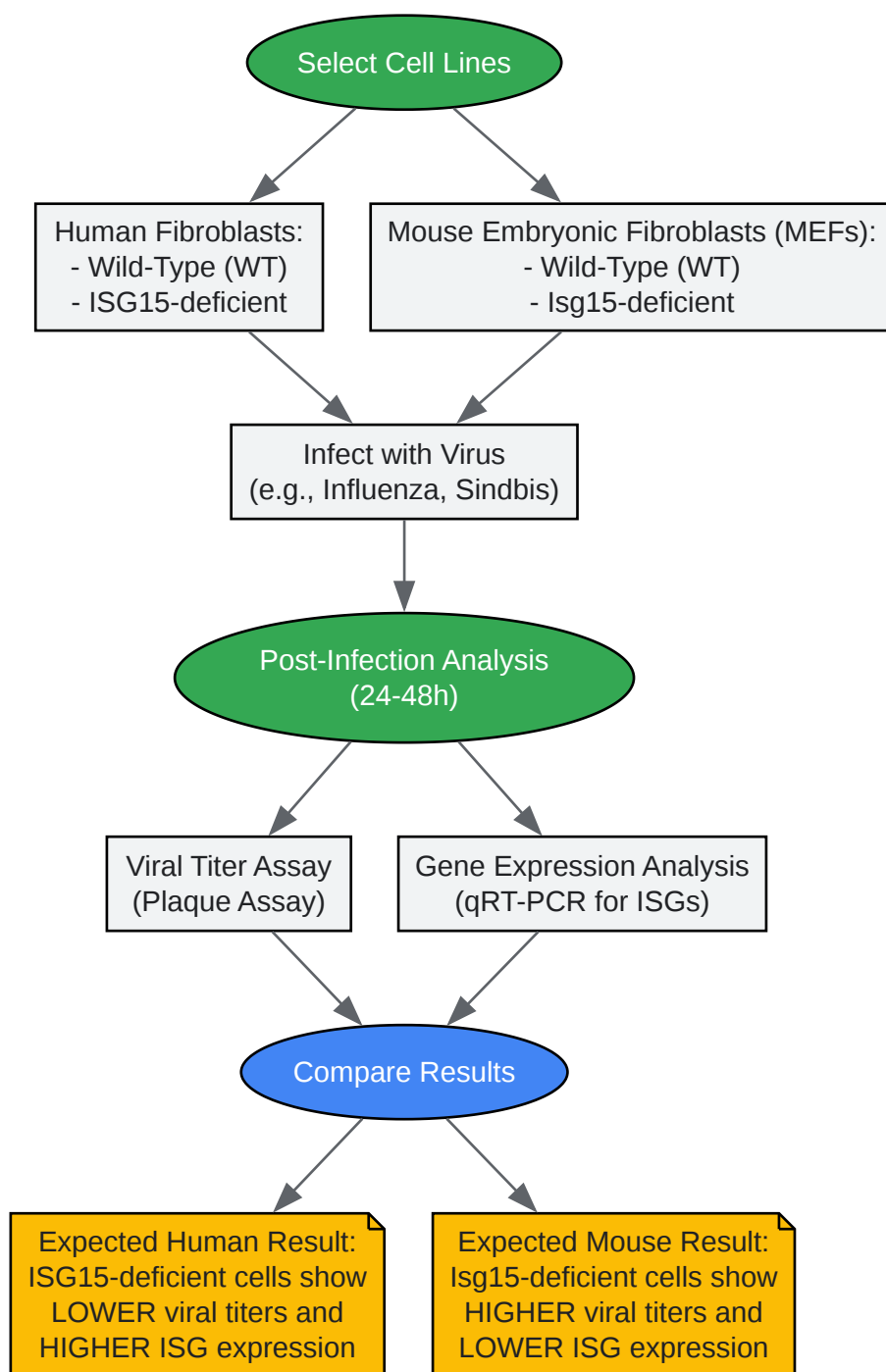
- **Cell Culture and Stimulation:** Culture human (e.g., HeLa, HEK293T) or mouse (e.g., MEFs) cells to sub-confluency.[\[11\]](#) Treat one set of cells with Type I interferon (e.g., 1,000 U/mL of IFN- β) for 24-48 hours. Leave a parallel control set untreated. ISG15 conjugates typically begin to accumulate ~18 hours post-stimulation.[\[11\]](#)
- **Cell Lysis:** Wash cells with cold PBS and lyse them on ice using a suitable buffer (e.g., NP40 or RIPA buffer) containing protease inhibitors.[\[11\]](#)
- **Protein Quantification:** Determine the protein concentration of the lysates using a standard assay (e.g., BCA assay).
- **SDS-PAGE and Western Blot:**
 - Separate equal amounts of total protein (e.g., 30 μ g) on an SDS-polyacrylamide gel (a 12% or gradient gel is recommended to resolve both free 15 kDa ISG15 and high-molecular-weight conjugates).[\[11\]](#)
 - Transfer the separated proteins to a nitrocellulose or PVDF membrane.
 - Block the membrane with a suitable blocking agent (e.g., 5% non-fat milk or BSA in TBST).
 - Probe the membrane with a primary antibody specific for ISG15.
 - Wash the membrane and incubate with an appropriate HRP-conjugated secondary antibody.
 - Detect the signal using an enhanced chemiluminescence (ECL) substrate.

Expected Results: In IFN-treated samples, the blot should show a band at ~15-17 kDa representing free ISG15 and a smear or ladder of higher molecular weight bands representing

ISGylated proteins. These bands should be absent or significantly weaker in the untreated control lane.

Workflow for Comparing Antiviral Response in ISG15-Deficient Models

This workflow outlines a typical experiment to compare the functional consequences of ISG15 deficiency in human versus mouse cells in the context of a viral infection.



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Caption: Workflow for comparing antiviral function of ISG15.

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- To cite this document: BenchChem. [A Comparative Guide to the Function of ISG15 in Human vs. Mouse Models]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1193558/docs#a-comparative-guide-to-the-function-of-isg15-in-human-vs-mouse-models>]

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